

An In-depth Technical Guide to 2-methyl-N-(2-fluorophenyl)benzamide

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Compound of Interest

Compound Name: *N*-(2-fluorophenyl)-2-methylbenzamide

Cat. No.: B326373

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Executive Summary: This document provides a comprehensive technical overview of 2-methyl-N-(2-fluorophenyl)benzamide, a substituted benzamide of interest in medicinal chemistry and materials science. This guide details its chemical identity, physicochemical properties, a robust synthesis protocol, and in-depth analytical characterization. The synthesis section outlines a standard amidation reaction, explaining the mechanistic principles and procedural steps. The analytical section provides reference data for spectroscopic techniques, including ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry, to ensure identity and purity confirmation. This whitepaper is intended for researchers, chemists, and drug development professionals requiring a detailed understanding of this compound for research and development applications.

Compound Identification and Properties

Nomenclature and Structure

The compound, systematically named 2-methyl-N-(2-fluorophenyl)benzamide, belongs to the N-aryl benzamide class of organic molecules.^[1] It features a central amide linkage connecting a 2-methylbenzoyl group to a 2-fluorophenyl group.

- IUPAC Name: 2-methyl-N-(2-fluorophenyl)benzamide

- Synonyms: **N-(2-fluorophenyl)-2-methylbenzamide**
- CAS Number: 31590-91-7
- Molecular Formula: C₁₄H₁₂FNO
- Molecular Weight: 229.25 g/mol

The structure consists of an ortho-substituted toluene ring and an ortho-substituted fluorobenzene ring bridged by an amide functional group. The steric hindrance introduced by the ortho-methyl group can influence the conformation of the molecule, particularly the dihedral angle between the two aromatic rings.

Physicochemical Properties

A summary of the key physicochemical properties is presented below. These values are critical for designing experimental conditions, including solvent selection for synthesis, purification, and analytical method development.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₂ FNO	-
Molecular Weight	229.25 g/mol	-
Appearance	White to off-white solid	General Observation
Melting Point	Not explicitly reported; expected to be a crystalline solid at room temperature.	-
Solubility	Insoluble in water; soluble in organic solvents like DMSO, DMF, CH ₂ Cl ₂ , and CHCl ₃ .	[2]
logP (calculated)	3.24	[3]

Synthesis and Mechanistic Rationale

The most direct and widely adopted method for synthesizing N-aryl benzamides is the acylation of an aniline with a benzoyl chloride. This reaction, a variant of the Schotten-Baumann reaction, is efficient and generally high-yielding.^[4]

Reaction Principle

The synthesis involves the nucleophilic acyl substitution reaction between 2-methylbenzoyl chloride and 2-fluoroaniline. The lone pair of electrons on the nitrogen atom of 2-fluoroaniline attacks the electrophilic carbonyl carbon of 2-methylbenzoyl chloride. The reaction requires a non-nucleophilic base, such as pyridine or triethylamine, to neutralize the hydrochloric acid (HCl) byproduct, which drives the reaction equilibrium towards the product.^[5]

Detailed Experimental Protocol

Materials:

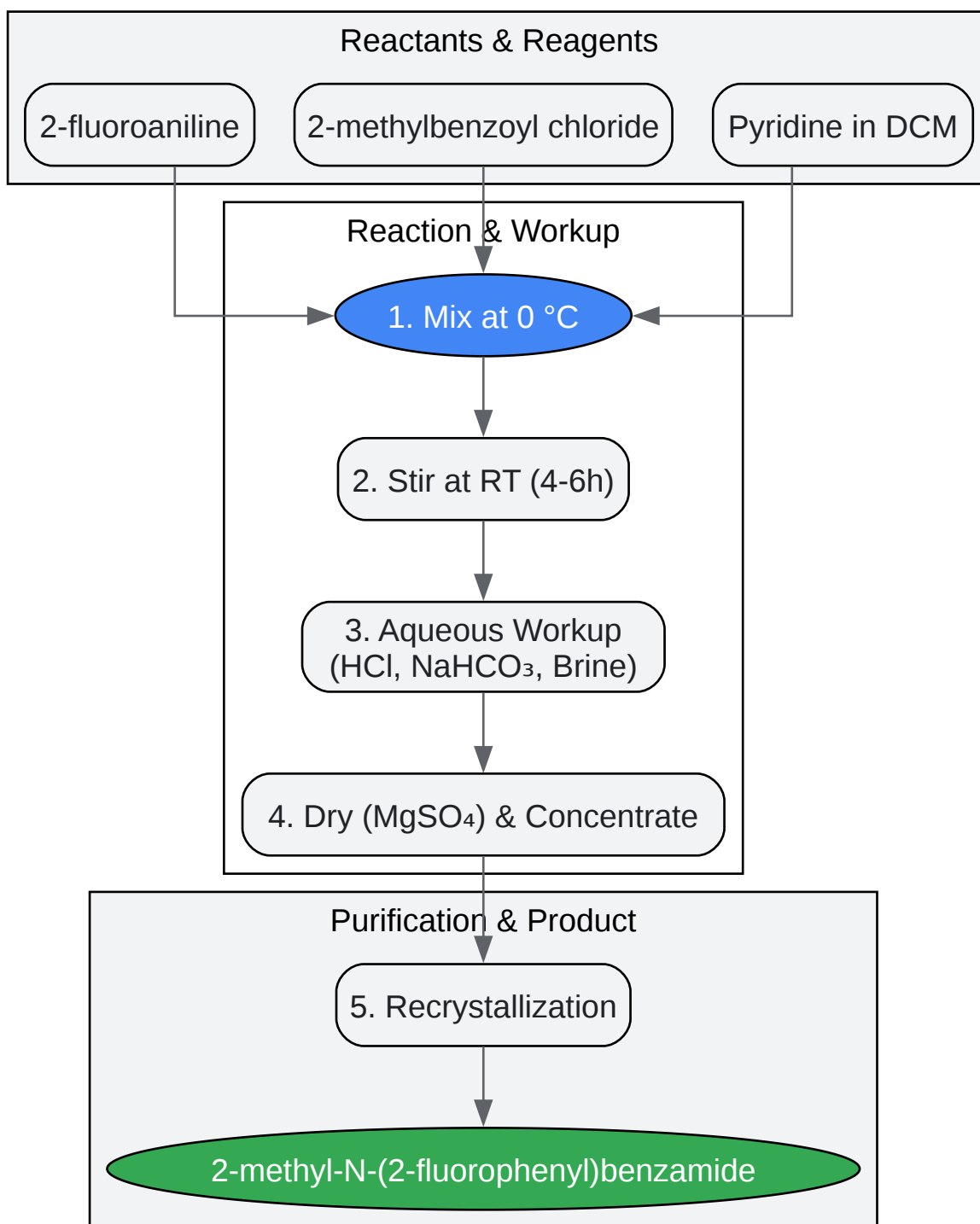
- 2-methylbenzoyl chloride
- 2-fluoroaniline
- Pyridine (anhydrous)
- Dichloromethane (DCM, anhydrous)
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen), dissolve 2-fluoroaniline (1.0 eq) in anhydrous dichloromethane.
- Add pyridine (1.2 eq) to the solution and cool the mixture to 0 °C in an ice bath.

- Slowly add a solution of 2-methylbenzoyl chloride (1.1 eq) in anhydrous dichloromethane to the cooled mixture dropwise over 15-20 minutes.
- After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, dilute the reaction mixture with dichloromethane.
- Wash the organic layer sequentially with 1 M HCl (2x), saturated NaHCO₃ solution (2x), and brine (1x).
- Dry the organic layer over anhydrous MgSO₄, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to yield pure 2-methyl-N-(2-fluorophenyl)benzamide.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of 2-methyl-N-(2-fluorophenyl)benzamide.

Analytical Characterization

Thorough analytical characterization is essential to confirm the identity, structure, and purity of the synthesized compound. Standard spectroscopic methods are employed for this purpose.

Spectroscopic Data Summary

The following table summarizes the expected spectral characteristics for 2-methyl-N-(2-fluorophenyl)benzamide.

Technique	Key Features and Expected Values
¹ H NMR	- Aromatic Protons (8H): Multiplets in the range of δ 7.0-8.5 ppm. The fluorine coupling will influence the splitting patterns of the protons on the fluorophenyl ring. - Amide Proton (1H): A broad singlet typically $> \delta$ 8.5 ppm. - Methyl Protons (3H): A singlet around δ 2.5 ppm.
¹³ C NMR	- Carbonyl Carbon (C=O): Signal in the range of δ 165-170 ppm. - Aromatic Carbons (12C): Signals between δ 115-140 ppm. The C-F carbon will appear as a doublet with a large coupling constant ($^1J_{CF} \approx 240$ -250 Hz). - Methyl Carbon (CH ₃): Signal around δ 20-25 ppm.
FT-IR (cm ⁻¹)	- N-H Stretch: ~ 3300 cm ⁻¹ (sharp to medium). - C-H Aromatic Stretch: ~ 3100 -3000 cm ⁻¹ . - C=O Stretch (Amide I): ~ 1660 -1680 cm ⁻¹ (strong). - N-H Bend (Amide II): ~ 1520 -1550 cm ⁻¹ . - C-F Stretch: ~ 1200 -1250 cm ⁻¹ .
Mass Spec (EI)	- Molecular Ion (M ⁺): $m/z = 229$. - Key Fragments: $m/z = 119$ ([C ₈ H ₇ O] ⁺ , 2-methylbenzoyl cation), $m/z = 111$ ([C ₆ H ₅ FN] ⁺).

Rationale for Spectroscopic Interpretation

- NMR Spectroscopy: ¹H and ¹³C NMR are the most powerful tools for unambiguous structure elucidation. The chemical shifts, integration values, and coupling patterns (especially the

characteristic C-F coupling) provide a complete map of the carbon-hydrogen framework.[6]
[7]

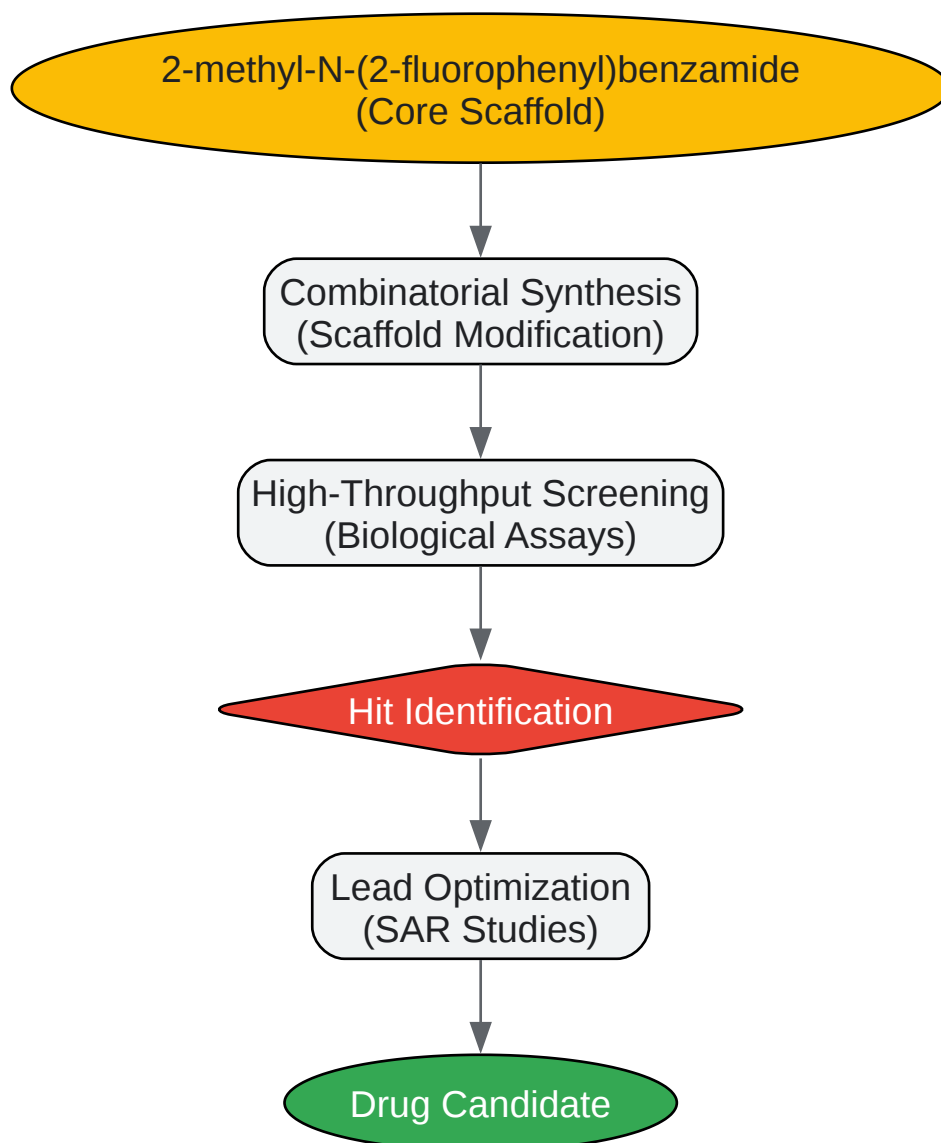
- **Infrared (IR) Spectroscopy:** IR spectroscopy is used to identify the key functional groups present in the molecule.[8] The strong absorption band for the amide C=O stretch and the N-H stretch are definitive markers for the successful formation of the amide bond.
- **Mass Spectrometry (MS):** Mass spectrometry confirms the molecular weight of the compound. The fragmentation pattern provides further structural evidence, with cleavage on either side of the amide bond typically producing the most abundant fragment ions.[9]

Biological Context and Potential Applications

While 2-methyl-N-(2-fluorophenyl)benzamide itself is not a widely studied compound, the N-aryl benzamide scaffold is a privileged structure in medicinal chemistry.[5] Derivatives of this class have shown a wide range of biological activities.

- **Enzyme Inhibition:** Many benzamide derivatives are known to be potent enzyme inhibitors. For example, fluorinated benzamides have been investigated as histone deacetylase (HDAC) inhibitors for anticancer applications.[10][11]
- **Antimicrobial Agents:** The benzamide core is present in various compounds with demonstrated antibacterial and antifungal properties.[5][12]
- **Chemical Probes:** As a structurally well-defined molecule, it can serve as a starting point or intermediate for the synthesis of more complex molecules, including chemical probes and ligands for target identification and validation in drug discovery.[13]

The logical relationship for its potential use in drug discovery is outlined below.



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Caption: Logic flow for the development of the benzamide scaffold in drug discovery.

Safety and Handling

As with any laboratory chemical, proper safety precautions must be observed when handling 2-methyl-N-(2-fluorophenyl)benzamide and its synthetic precursors.

- Personal Protective Equipment (PPE): Wear standard PPE, including safety glasses, a lab coat, and chemical-resistant gloves.[2]

- Handling: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors. Avoid contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations.

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